

Dopamine Transporter Affinity & Potency Comparison

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Compound Focus: Troparil

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Compound	DAT Binding Affinity (Kd or IC ₅₀)	Relative DAT Potency vs. Cocaine	Key Metabolizing Enzyme (Esterase)	Primary Legal Status
Troparil (WIN 35,065-2)	Kd (High-affinity site): 5.6 nM [1]	A few times more potent dopamine reuptake inhibitor (DRI) [2]	Not susceptible (lacks hydrolyzable ester bond) [2]	Research chemical; likely a controlled substance analog [2] [3]
Cocaine	Kd (High-affinity site): ~16 nM (to brain membranes) [4]	Baseline (1x)	Susceptible (contains a hydrolyzable ester bond) [2]	Controlled substance globally [3]

Detailed Experimental Data and Protocols

The data in the summary table is derived from specific experimental methodologies commonly used in pharmacological research.

Radioligand Binding Assays

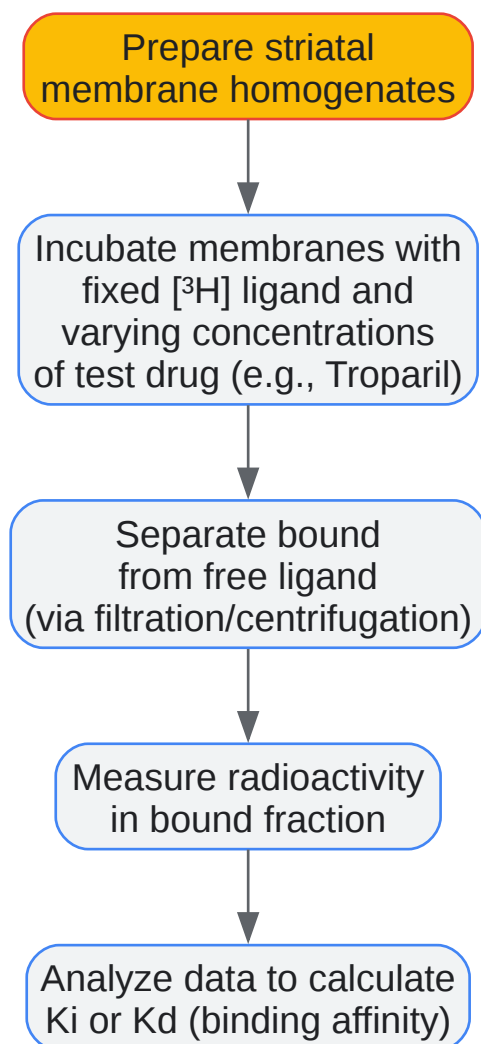
This standard technique measures how tightly a compound (like **troparil** or cocaine) binds to a specific target (like the DAT).

- **Key Experimental Findings:**

- A seminal study characterized the binding of [³H]WIN 35,065-2 (radiolabeled **troparil**) to rat striatal membranes. The results identified a **high-affinity binding site with a Kd of 5.6 nM**, indicating very tight binding to the DAT [1].
- In contrast, [³H]cocaine was found to bind to brain membranes with a lower affinity, reporting a Kd of about **16 nM** for a high-affinity site [4].
- Another study reported IC₅₀ values (the concentration that inhibits 50% of binding) of **23 nM for troparil** and **89 nM for cocaine** at the DAT, confirming that **troparil** is a more potent inhibitor [2] [5].

- **Typical Protocol Workflow:**

The following diagram outlines the general workflow for a radioligand binding assay to determine drug affinity for the dopamine transporter.



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Dopamine Transporter Functional Assays

These experiments measure a compound's ability to inhibit the reuptake of dopamine, confirming its functional potency.

- **Key Experimental Findings:**

- **Troparil** is established as a **pure and more potent dopamine reuptake inhibitor (DRI)** than cocaine [2].
- The **lack of an ester linkage** in **troparil's** structure makes it resistant to hydrolysis by esterases, which is a primary metabolic pathway for cocaine. This structural difference is a key reason for **troparil's longer duration of action** in experimental settings [2].

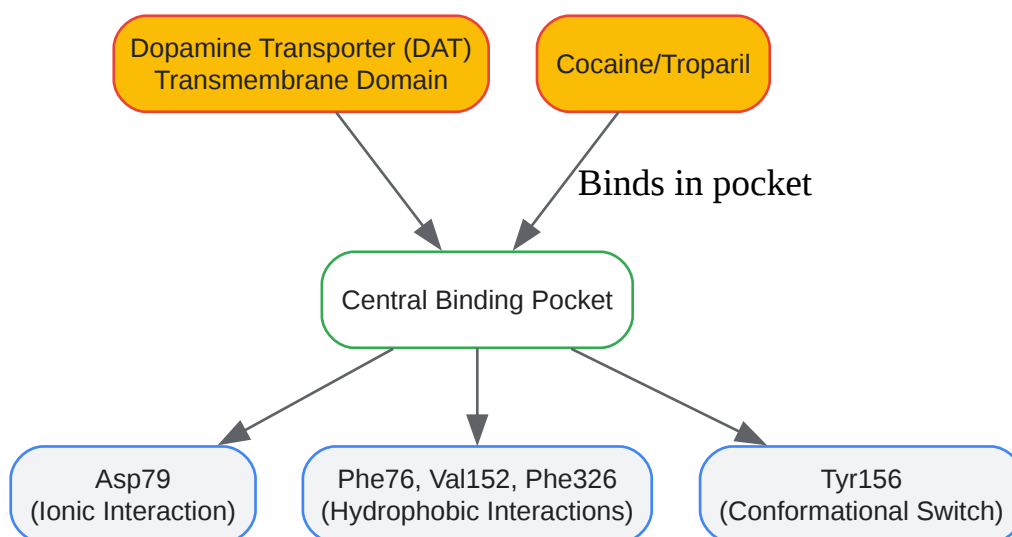
Molecular Modeling and Mutagenesis Studies

These techniques help visualize and confirm the physical interaction between the drug and the DAT protein.

- **Key Experimental Findings:**

- Studies modeling the binding of cocaine analogs like CFT (WIN 35,428, a close analog of **troparil**) show they bind deeply in the transporter structure, overlapping with the dopamine binding site [6].
- The binding interaction primarily involves a salt bridge between the protonated amine of the tropane and **Asp79** on the DAT, along with hydrophobic interactions with residues like **Phe76**, **Val152**, and **Phe326** [6].

The diagram below illustrates this shared but distinct binding pocket within the dopamine transporter.



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Key Conclusions for Researchers

- **Superior Affinity & Selectivity:** **Troparil** is a high-affinity, selective DAT ligand, making it a **valuable pharmacological tool** for mapping DAT distribution in the brain, often with superior binding properties to radiolabeled cocaine itself [2] [1].
- **Stable Research Alternative:** Its resistance to hydrolysis and longer duration of action provide a stable profile in experimental settings, circumventing the rapid pharmacokinetics of cocaine [2].
- **Distinct Binding Profile:** While **troparil** and cocaine share a common binding pocket on the DAT, specific molecular interactions differ, explaining the variations in their affinity, selectivity, and

functional effects [6].

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References

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